

Technical Guide to the Solubility of Aldicarb-Oxime in Organic Solvents

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Compound of Interest

Compound Name: Aldicarb-oxime

Cat. No.: B8536323

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This technical guide provides a comprehensive overview of the solubility of **aldicarb-oxime** (CAS 1646-75-9) in organic solvents. Due to the limited availability of quantitative solubility data for **aldicarb-oxime**, this guide also includes data for the structurally related parent compound, aldicarb, to provide a comparative reference. Detailed experimental methodologies and workflow visualizations are included to assist in practical laboratory applications.

Introduction to Aldicarb-Oxime

Aldicarb-oxime, with the chemical name 2-methyl-2-(methylthio)propionaldehyde oxime, is a crucial intermediate in the synthesis of the N-methylcarbamate insecticide, aldicarb.^[1] Understanding its solubility in various organic solvents is essential for its synthesis, purification, formulation, and for the development of analytical methods for its detection.

Solubility of Aldicarb-Oxime

Qualitative Solubility of Aldicarb-Oxime

Qualitative data indicates that industrial-grade **aldicarb-oxime** is a light yellow to light brown liquid. It is described as being soluble in ethanol, benzene, and chloroalkanes.^{[2][3]} It is slightly soluble in water.^{[2][3]}

Quantitative Solubility of Aldicarb-Oxime

As of the latest literature review, specific quantitative solubility data (e.g., in g/L or mol/L) for **aldicarb-oxime** in a broad range of organic solvents is not extensively published.

Solubility of Aldicarb (Parent Compound)

Given the structural similarity, the solubility data for aldicarb can provide valuable insights into the expected behavior of **aldicarb-oxime**. Aldicarb is the product of the reaction of **aldicarb-oxime** with methyl isocyanate.

Quantitative Solubility Data for Aldicarb

The following table summarizes the quantitative solubility of crystalline aldicarb in several organic solvents.

Table 1: Quantitative Solubility of Aldicarb in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (g/L)
Acetone	20-25	350
Benzene	20-25	150
Chloroform	20-25	350
Dichloromethane	20-25	300
Xylene	20-25	50
Heptane	20-25	Practically Insoluble

Source:[4]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **aldicarb-oxime** in an organic solvent using the isothermal shake-flask method.

Materials and Equipment

- Analytical standard of the compound (e.g., **aldicarb-oxime**)

- High-purity organic solvents
- Thermostatically controlled shaker or incubator
- Analytical balance
- Glass vials with screw caps
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

Procedure

- **Preparation of a Saturated Solution:** Add an excess amount of the solid compound to a glass vial containing a known volume of the selected organic solvent.
- **Equilibration:** Seal the vials and place them in a thermostatically controlled shaker set at a constant temperature (e.g., 25 °C). Shake the vials for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After the equilibration period, allow the vials to rest at the constant temperature for at least 24 hours to allow the undissolved solid to settle. For a more complete separation, the samples can be centrifuged.
- **Sample Collection:** Carefully withdraw a known volume of the clear supernatant using a pipette. To avoid transferring any solid particles, it is advisable to use a syringe filter.
- **Dilution:** Dilute the collected supernatant with a known volume of the same organic solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV, GC-MS) to determine the concentration of the dissolved compound.

- Calculation: Calculate the solubility of the compound in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Visualizations

Logical Relationship: Synthesis of Aldicarb from Aldicarb-Oxime

The following diagram illustrates the chemical relationship between **aldicarb-oxime** and aldicarb.

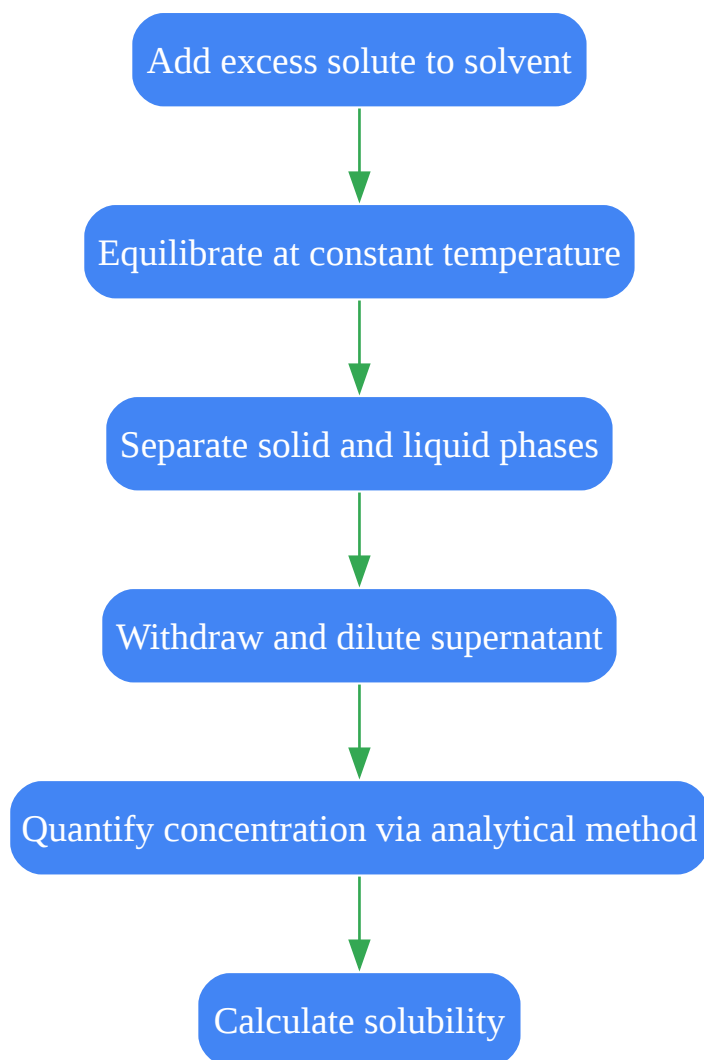


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Caption: Synthesis of Aldicarb from **Aldicarb-Oxime**.

Experimental Workflow: Solubility Determination

The diagram below outlines the key steps in the experimental workflow for determining the solubility of a compound in an organic solvent.



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Caption: Experimental workflow for solubility determination.

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